

Benchmarking Nekal: A Comparative Guide to Surfactant Performance in Pharmaceutical Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nekal*

Cat. No.: *B083116*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Nekal**, a widely used anionic surfactant, against three novel surfactant formulations prominent in drug development: Polysorbate 80, Pluronic F68, and Tween 80. The following sections present quantitative data, detailed experimental protocols, and visualizations of relevant biological and experimental pathways to aid in the selection of the most appropriate surfactant for your research and formulation needs.

Data Presentation: Comparative Analysis of Surfactant Properties

The selection of a suitable surfactant is critical for the successful formulation of poorly soluble drugs, biologics, and other therapeutic agents. Key performance indicators for surfactants include their ability to reduce surface tension and their critical micelle concentration (CMC), which is the concentration at which surfactant molecules self-assemble into micelles, enabling the solubilization of hydrophobic substances.^[1] The tables below summarize these key parameters for **Nekal** and the selected novel surfactants.

Table 1: Critical Micelle Concentration (CMC) of Selected Surfactants

Surfactant	Type	CMC (mM)	Temperature (°C)	Method
Nekal BX	Anionic	~10.2	25	Surface Tension
Polysorbate 80	Non-ionic	0.012 - 0.017	25	Multiple
Pluronic F68	Non-ionic	0.04	Not Specified	Not Specified
Tween 80	Non-ionic	0.015	25	Fluorescence

Table 2: Surface Tension of Selected Surfactants at their CMC

Surfactant	Surface Tension at CMC (mN/m)	Temperature (°C)	Method
Nekal BX	~35	25	Ring Method
Polysorbate 80	~40	25	Not Specified
Pluronic F68	~50 (at 0.1% concentration)	25	Not Specified
Tween 80	~37	25	Not Specified

Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparison of these surfactants.

Determination of Critical Micelle Concentration (CMC) by Conductometry

Objective: To determine the concentration at which surfactant molecules begin to form micelles in a solution by measuring the change in electrical conductivity.

Materials:

- Conductivity meter

- Conductivity cell
- Magnetic stirrer and stir bar
- Beakers
- High-purity water (conductivity grade)
- Surfactant solution of known high concentration

Procedure:

- Calibrate the conductivity meter using standard potassium chloride solutions.
- Place a known volume of high-purity water into a beaker with a magnetic stir bar and immerse the conductivity cell.
- Begin stirring at a constant, gentle rate.
- Record the initial conductivity of the water.
- Prepare a concentrated stock solution of the surfactant to be tested.
- Add small, precise aliquots of the concentrated surfactant solution to the beaker.
- After each addition, allow the solution to equilibrate and record the conductivity.
- Continue adding the surfactant until the concentration is well above the expected CMC.
- Plot the measured conductivity as a function of the surfactant concentration.
- The plot will show two linear regions with different slopes. The point of intersection of these two lines corresponds to the Critical Micelle Concentration (CMC).^[2]

Measurement of Surface Tension using the Du Noüy Ring Method

Objective: To measure the surface tension of a liquid by determining the force required to detach a platinum ring from the liquid's surface.[3][4]

Materials:

- Tensiometer with a Du Noüy platinum ring
- Sample vessel
- The liquid sample to be tested (surfactant solution)
- Cleaning solutions for the platinum ring (e.g., distilled water, acetone, and flaming)

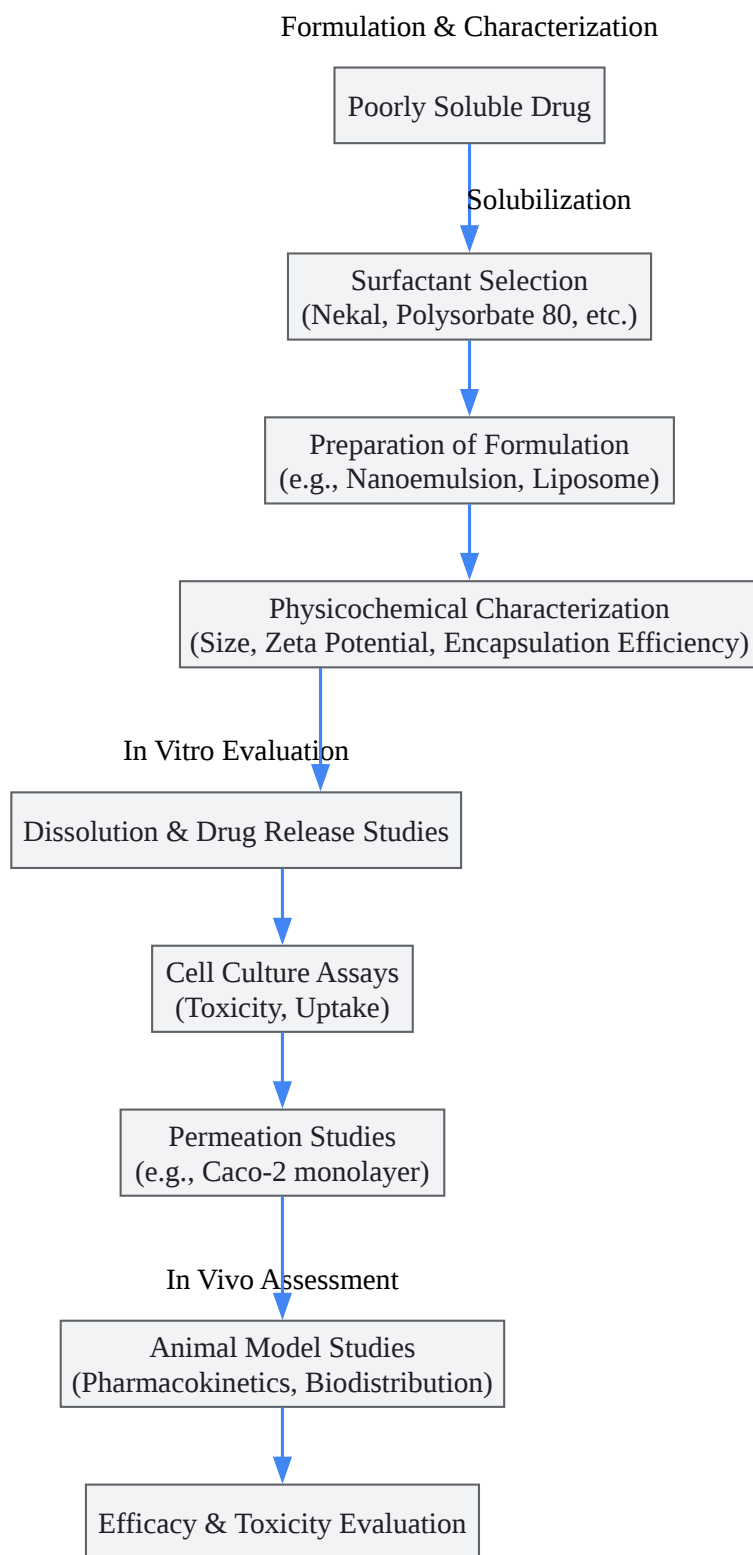
Procedure:

- Thoroughly clean the platinum ring. This is a critical step to ensure accurate measurements. The cleaning procedure typically involves rinsing with a solvent like acetone, followed by rinsing with high-purity water, and then flaming the ring to a red heat to burn off any organic contaminants.[5]
- Pour the surfactant solution into the sample vessel.
- Place the sample vessel on the tensiometer's platform.
- Attach the clean platinum ring to the hook of the tensiometer's balance.
- Raise the platform until the ring is fully submerged in the liquid.
- Slowly lower the platform. A liquid lamella will form between the ring and the surface of the liquid.
- Continue to lower the platform until the liquid film breaks. The tensiometer records the maximum force exerted on the ring just before the film detaches.
- The surface tension is calculated from this maximum force, the radius of the ring, and a correction factor that accounts for the shape of the meniscus.[6]

- To determine the surface tension at the CMC, this procedure is repeated for a series of surfactant concentrations, and the surface tension is plotted against the logarithm of the concentration. The surface tension will decrease with increasing concentration until it reaches a plateau at the CMC.^[7]

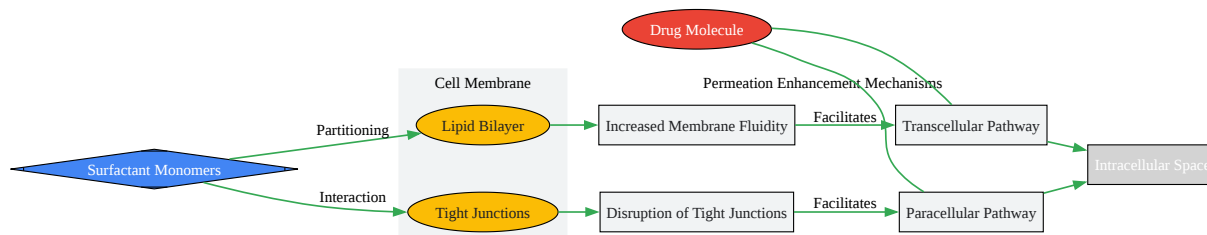
Mandatory Visualizations

The following diagrams illustrate key concepts relevant to the application of surfactants in drug development.



[Click to download full resolution via product page](#)

Caption: Workflow for Characterizing Surfactant-Based Drug Delivery Systems.



[Click to download full resolution via product page](#)

Caption: Mechanism of Surfactant-Enhanced Drug Permeation Across Cell Membranes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A recent overview of surfactant–drug interactions and their importance - PMC [pmc.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. biolinscientific.com [biolinscientific.com]
- 4. smartsystems-eg.com [smartsystems-eg.com]
- 5. irjes.com [irjes.com]
- 6. Du Noüy ring method | KRÜSS Scientific [kruss-scientific.com]
- 7. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Benchmarking Nekal: A Comparative Guide to Surfactant Performance in Pharmaceutical Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083116#benchmarking-nekal-against-novel-surfactant-formulations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com